

# In-Depth Technical Guide: The Molecular Weight of 1-bromo-1-methylcyclohexane

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## Compound of Interest

Compound Name: 1-Bromo-1-methylcyclohexane

Cat. No.: B3058953

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This technical guide provides a comprehensive overview of the molecular weight of **1-bromo-1-methylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. The document details the calculation of its molecular weight, an experimental protocol for its determination via mass spectrometry, and a depiction of its chemical synthesis pathway.

## Molecular Weight Determination

The molecular weight of a compound is a fundamental chemical property. It can be expressed as either the average molecular weight, which accounts for the natural abundance of isotopes, or the monoisotopic mass, which considers only the most abundant isotope of each element.

## Calculation of Average Molecular Weight

The average molecular weight is calculated by summing the standard atomic weights of the constituent atoms. The molecular formula for **1-bromo-1-methylcyclohexane** is  $C_7H_{13}Br$ .

Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	13	1.008	13.104
Bromine	Br	1	79.904	79.904
Total	177.085			

## Calculation of Monoisotopic Mass

The monoisotopic mass is calculated using the mass of the most abundant isotope for each element. This value is particularly important in high-resolution mass spectrometry.

Element	Isotope	Quantity	Isotopic Mass (amu)	Total Contribution (amu)
Carbon	<sup>12</sup> C	7	12.00000	84.00000
Hydrogen	<sup>1</sup> H	13	1.00783	13.10179
Bromine	<sup>79</sup> Br	1	78.91834	78.91834
Total	176.02013			

Note: The presence of the bromine isotope <sup>81</sup>Br (with a natural abundance of approximately 49.31%) will result in a characteristic M+2 peak in the mass spectrum, approximately equal in intensity to the molecular ion peak, which is a key signature for bromine-containing compounds.

## Experimental Protocol: Molecular Weight Verification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique used to separate, identify, and quantify volatile compounds.<sup>[1]</sup> It is the gold standard for determining

the molecular weight and elucidating the structure of small molecules like **1-bromo-1-methylcyclohexane**.<sup>[2]</sup>

## Objective

To confirm the molecular weight and purity of a **1-bromo-1-methylcyclohexane** sample.

## Materials and Instrumentation

- Sample: **1-bromo-1-methylcyclohexane**, dissolved in a volatile solvent (e.g., dichloromethane or hexane) to a concentration of ~1 mg/mL.
- Instrumentation: Gas chromatograph coupled to a mass spectrometer with an Electron Ionization (EI) source.
- GC Column: A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for this non-polar analyte.<sup>[3]</sup>
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.<sup>[3]</sup>

## Methodology

- Sample Preparation:
  - Prepare a dilute solution of **1-bromo-1-methylcyclohexane** in a suitable volatile solvent.
  - Filter the sample if particulates are present.
  - Transfer the final solution to a 2 mL glass autosampler vial.
- GC-MS Instrument Parameters:
  - Injector Temperature: 250°C.
  - Injection Mode: Split (e.g., 50:1 ratio) to prevent column overloading.
  - Oven Temperature Program:
    - Initial temperature: 60°C, hold for 2 minutes.

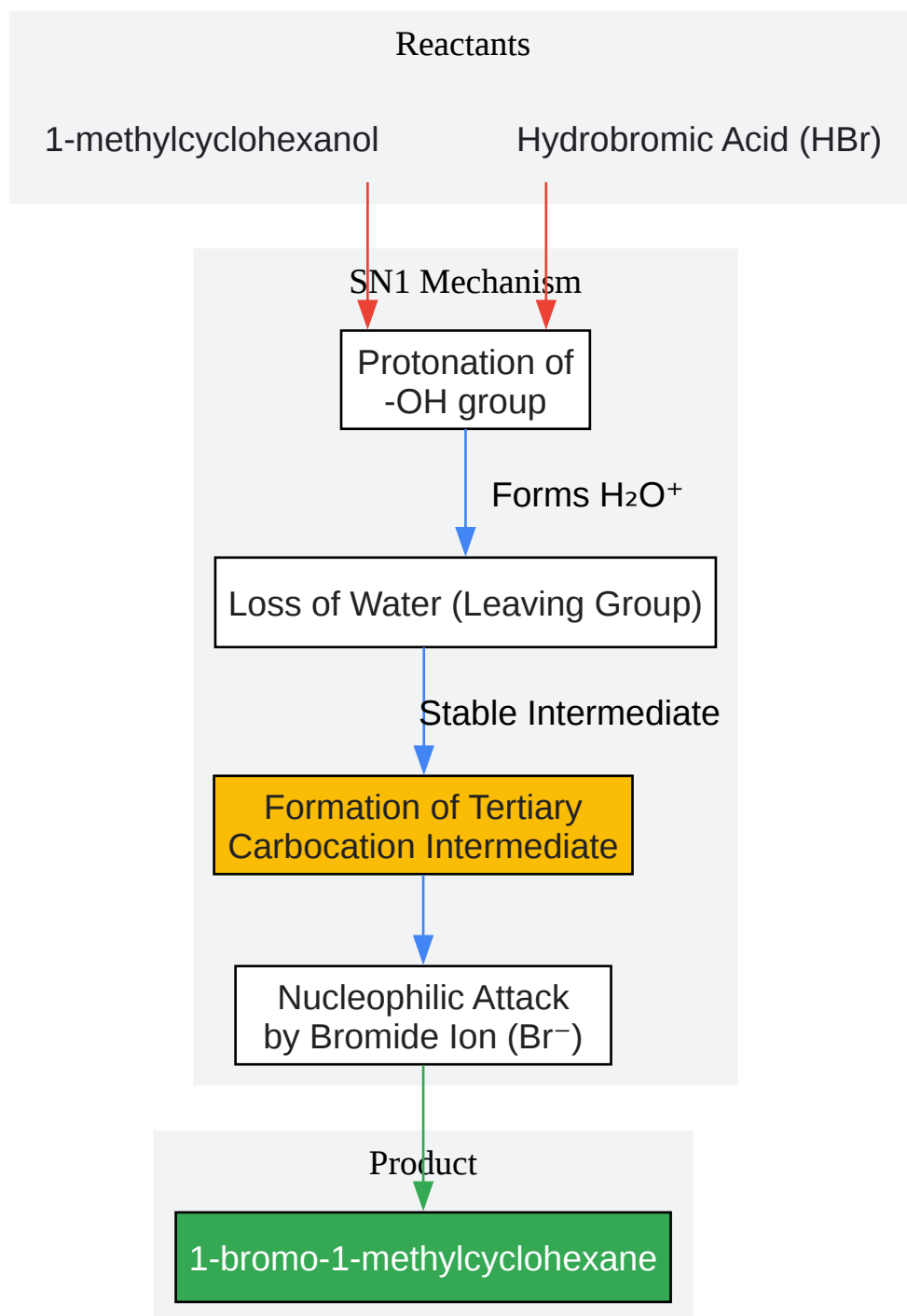
- Ramp: Increase to 240°C at a rate of 10°C/min.
- Final hold: Hold at 240°C for 5 minutes.
- MS Transfer Line Temperature: 280°C.
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[3\]](#)
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 35 to 350 to detect the molecular ion and potential fragments.[\[3\]](#)
  - Acquisition Mode: Full Scan.

## Data Analysis

- Total Ion Chromatogram (TIC): Examine the TIC for a peak corresponding to **1-bromo-1-methylcyclohexane** at its characteristic retention time. The purity of the sample can be estimated from the relative peak area.
- Mass Spectrum:
  - Extract the mass spectrum from the main chromatographic peak.
  - Identify the molecular ion peak ( $M^+$ ). Due to the presence of bromine's two main isotopes ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ), a pair of peaks of nearly equal intensity will be observed at m/z ~176 and m/z ~178. This pattern is definitive for a compound containing a single bromine atom.
  - Analyze the fragmentation pattern to confirm the structure. Key fragments might include the loss of the bromine atom ( $M-\text{Br}^+$ ) at m/z 97, corresponding to the methylcyclohexyl cation.

## Synthesis Pathway of 1-bromo-1-methylcyclohexane

**1-bromo-1-methylcyclohexane** can be synthesized from 1-methylcyclohexanol via a nucleophilic substitution (SN1) reaction with hydrobromic acid (HBr).<sup>[4][5]</sup> The reaction proceeds through a stable tertiary carbocation intermediate.<sup>[6]</sup>



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